

An In-depth Technical Guide to the Physical Properties of Pentyl Propyl Ether

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Compound of Interest

Compound Name: *Pentyl propyl ether*

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This technical guide provides a comprehensive overview of the key physical properties of **pentyl propyl ether**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research. This document outlines the experimentally determined values for these properties, presents detailed methodologies for their measurement, and includes a logical workflow for their determination.

Core Physical Properties

Pentyl propyl ether, a member of the ether family, exhibits physical characteristics typical of its class, largely influenced by its molecular weight and the absence of hydrogen bonding. These properties are crucial for its handling, purification, and application in various chemical processes.

The boiling point and density of **pentyl propyl ether** have been determined and reported in the scientific literature. The following table summarizes these key physical constants.

Physical Property	Value	Units
Boiling Point	130-132[1][2]	°C
	142.2[3]	°C at 760 mmHg
Density	~0.8[1]	g/cm ³
	0.78[3]	g/cm ³

Note: Variations in reported values can be attributed to differences in experimental conditions and purity of the sample.

Experimental Protocols

Accurate determination of physical properties such as boiling point and density is fundamental in chemical analysis. The following sections detail the standard methodologies for these measurements.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[4] Several methods can be employed for its determination.

Method 1: Distillation

This is a common and accurate method for determining the boiling point of a liquid.

- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
 - The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
 - The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid.^[5]

Method 2: Capillary Method (Siwoloboff Method)

This micro-method is suitable for small sample volumes.

- Apparatus: Capillary tube (sealed at one end), a small test tube or sample vial, a thermometer, and a heating bath (e.g., Thiele tube or oil bath).^[6]

- Procedure:
 - A few drops of the liquid are placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - The assembly is attached to a thermometer and heated in the heating bath.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[4][6]
 - The heating is stopped, and the bath is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[4]

Density is a measure of mass per unit volume.[7] For a liquid, it is typically determined by measuring the mass of a known volume.

Method: Using a Graduated Cylinder and Balance

This is a straightforward method for determining the density of a liquid.[8]

- Apparatus: Graduated cylinder, electronic balance.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured using an electronic balance.[8]
 - A specific volume of the liquid (e.g., 10 mL) is carefully measured into the graduated cylinder, noting the bottom of the meniscus.[8]
 - The mass of the graduated cylinder containing the liquid is then measured.
 - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[8]
 - The density is calculated by dividing the mass of the liquid by the measured volume.[7][9]

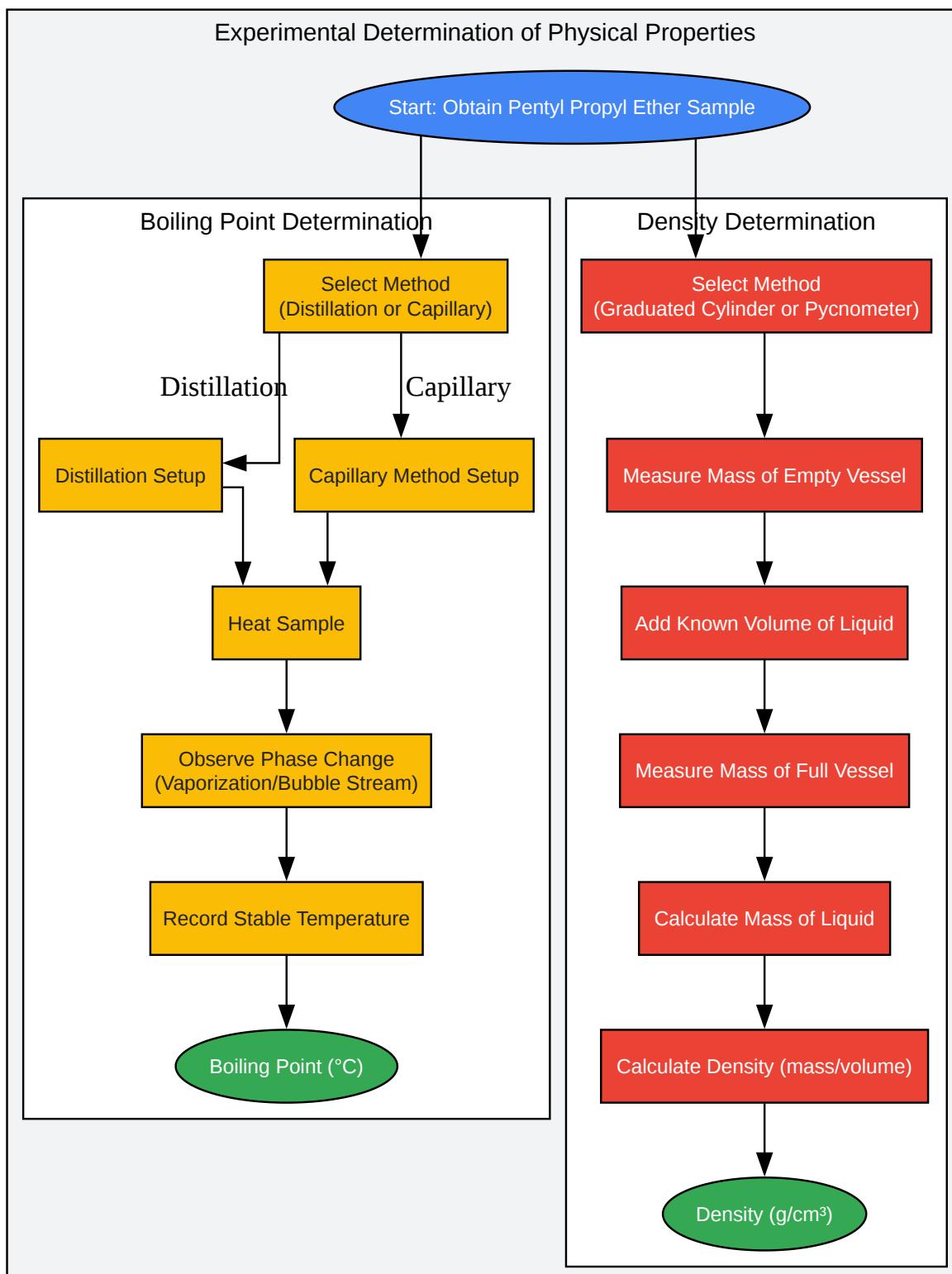
Method: Using a Pycnometer

For higher accuracy, a pycnometer (a flask with a specific volume) is used.

- Apparatus: Pycnometer, electronic balance, thermometer.
- Procedure:
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with the liquid, and the stopper is inserted, ensuring any excess liquid is expelled through the capillary in the stopper.
 - The outside of the pycnometer is carefully dried, and its mass is measured.
 - The mass of the liquid is determined by subtraction.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The temperature of the liquid should also be recorded as density is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **pentyl propyl ether**.

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Workflow for Determining Physical Properties

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